

Technical Monograph: 3-Chloro-5-(methylsulfanyl)aniline

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Compound of Interest

Compound Name: 3-chloro-5-(methylsulfanyl)aniline

CAS No.: 1822986-10-6

Cat. No.: B6251308

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Structural Architecture, Synthetic Methodologies, and Medicinal Utility

Executive Summary

3-Chloro-5-(methylsulfanyl)aniline (also known as 3-chloro-5-(methylthio)aniline) is a polysubstituted aromatic amine utilized as a high-value scaffold in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs). Its structural significance lies in its "meta-meta" substitution pattern relative to the amine, providing a unique electronic profile that combines the inductive electron-withdrawing nature of chlorine ($\sigma_I > 0$) with the resonance-donating capacity of the methylsulfanyl group.

This guide outlines the physicochemical profile, advanced synthetic routes emphasizing transition-metal catalysis, and the molecule's critical role as a "hinge-binding" motif in kinase inhibitor discovery.

Physicochemical Profile & Structural Analysis

The molecule consists of an aniline core flanked by a halogen and a thioether. This specific arrangement is lipophilic and metabolically active. The sulfur atom serves as a "soft" metabolic handle, capable of oxidation to sulfoxides ($-S(=O)Me$

$-SO_2Me$) in vivo, altering polarity and solubility.

Property	Value / Description
IUPAC Name	3-chloro-5-(methylsulfanyl)aniline
CAS Number	1822986-10-6 (Primary); 1783-81-9 (Generic isomer class often cited)
Molecular Formula	
Molecular Weight	173.66 g/mol
Appearance	Pale yellow to brown viscous oil or low-melting solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in Water
pKa (Conjugate Acid)	~3.5 - 4.0 (Estimated; reduced basicity due to Cl-withdrawal)
Electronic Effect	Cl:
	(Deactivating); SMe:
	(Activating);
	: (Strongly Activating)

Synthetic Architecture

The synthesis of 3,5-disubstituted anilines is synthetically challenging due to the directing effects of standard aromatic substitution. A standard Nucleophilic Aromatic Substitution (

) is often non-viable because the leaving groups (halogens) are meta to each other, lacking the necessary ortho/para electron-withdrawing activation.

Therefore, the Transition-Metal Catalyzed C-S Coupling (Ullmann-type or Buchwald-Hartwig) is the preferred methodology for high-purity synthesis.

Primary Route: Copper-Catalyzed Thiolation of 3,5-Dichloroaniline

This route utilizes commercially available 3,5-dichloroaniline. By leveraging the difference in statistical probability and catalyst tuning, one chlorine atom can be selectively displaced by sodium thiomethoxide.

Reaction Scheme:

Experimental Protocol: Selective Mono-Thiolation

Note: This protocol assumes the use of standard Schlenk line techniques due to the air-sensitivity of the catalyst system and the odor of thiolates.

Reagents:

- 3,5-Dichloroaniline (1.0 equiv)
- Sodium Thiomethoxide (NaSMe) (1.1 equiv)
- Copper(I) Iodide (CuI) (10 mol%)
- Ligand: 1,10-Phenanthroline or L-Proline (20 mol%)
- Solvent: DMSO (Anhydrous)

Step-by-Step Methodology:

- Inert Setup: Flame-dry a reaction flask equipped with a magnetic stir bar and purge with Argon.
- Solvent Deoxygenation: Degas DMSO by sparging with Argon for 30 minutes. Causality: Oxygen poisons the Cu(I) catalyst, leading to homocoupling of the thiol (disulfide formation) rather than C-S bond formation.

- Loading: Add 3,5-dichloroaniline (162 mg, 1 mmol), CuI (19 mg, 0.1 mmol), and Ligand (0.2 mmol) to the flask.
- Reagent Addition: Add NaSMe (77 mg, 1.1 mmol) quickly to avoid moisture absorption. Seal the flask.
- Reaction: Inject DMSO (5 mL) and heat the mixture to 110°C for 12-18 hours.
 - Monitoring: Monitor via TLC (Hexane/EtOAc 8:2) or LC-MS. Look for the mass shift from 161/163 (dichloro) to 173/175 (product).
- Work-up: Cool to room temperature. Dilute with water (20 mL) and extract with Ethyl Acetate (3 x 15 mL).
 - Odor Control: Treat the aqueous waste with bleach (sodium hypochlorite) to oxidize any unreacted thiomethoxide, neutralizing the stench.
- Purification: Dry organic layer over
 , concentrate, and purify via silica gel column chromatography.

Synthetic Workflow Diagram (DOT)

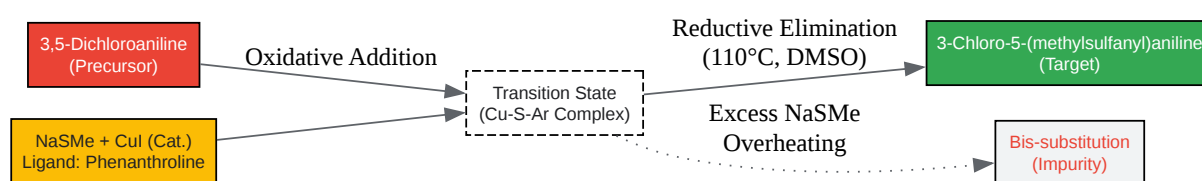


Figure 1: Copper-Catalyzed Selective Mono-Thiolation Workflow

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Reactivity & Medicinal Chemistry Applications[2][3]

In drug discovery, this aniline serves as a critical "Left-Hand Side" (LHS) or "Right-Hand Side" (RHS) building block for kinase inhibitors.

1. The "Hinge Binder" Concept

Many kinase inhibitors (e.g., Gefitinib, Imatinib analogues) utilize an aniline moiety to form hydrogen bonds with the hinge region of the ATP-binding pocket.

- The Amino Group (-NH_2): Acts as a Hydrogen Bond Donor (HBD) to the backbone carbonyl of the kinase.
- The 3-Cl / 5-SMe Pattern: These substituents occupy the hydrophobic "Selectivity Pocket" (often the Gatekeeper region). The SMe group is particularly valuable because it is a "bioisostere" of a methoxy group but with different electronic properties and lipophilicity ($\text{-CH}_2\text{SCH}_3$).

2. Metabolic Switching

The methylsulfanyl group (-SCH_3) provides a site for metabolic tuning.

- Phase I Metabolism: Cytochrome P450 enzymes can oxidize the sulfur to a Sulfoxide (-S(=O)CH_3) or Sulfone ($\text{-SO}_2\text{CH}_3$).
- Strategic Design: Drug hunters often start with the -SCH_3 analogue. If the molecule is too lipophilic (high LogD), they rely on in vivo oxidation to the more polar sulfoxide/sulfone to improve clearance and solubility without losing target potency.

Functionalization Workflow Diagram (DOT)

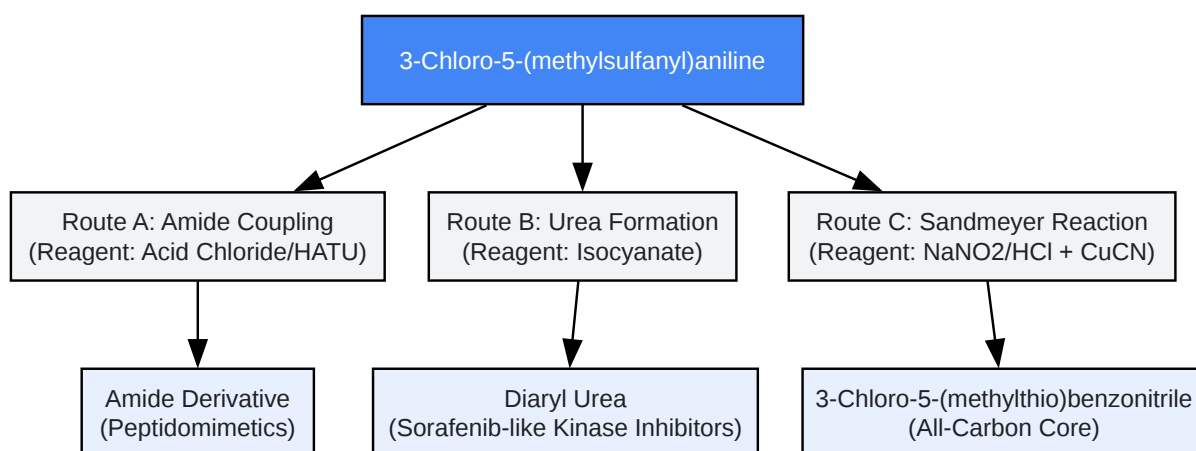


Figure 2: Divergent Functionalization Pathways in Drug Design

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Safety & Handling Protocols

Hazard Identification:

- **Acute Toxicity:** Anilines are generally toxic if swallowed, inhaled, or absorbed through the skin. They can cause methemoglobinemia (oxidation of hemoglobin), leading to cyanosis (blue skin) and hypoxia.
- **Odor:** While the aniline itself has a faint amine odor, the methylsulfanyl group and any trace thiolate precursors carry a potent, disagreeable stench (rotten cabbage/garlic).

Handling Requirements:

- **Engineering Controls:** All operations must be performed inside a certified chemical fume hood.
- **PPE:** Nitrile gloves (double-gloving recommended for thiols), lab coat, and safety goggles.
- **Waste Disposal:**
 - **Thiol Waste:** Must be segregated. Treat with dilute bleach (5-10% NaOCl) to oxidize sulfur species before disposal.

- Halogenated Organics: Dispose of in the halogenated waste stream.

References

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